

# NIR dye performance organic photodiodes

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## Compound Focus: 1,1'-Diethyl-4,4'-dicarbocyanine iodide

CAS No.: 18300-31-7

Cat. No.: S1515119

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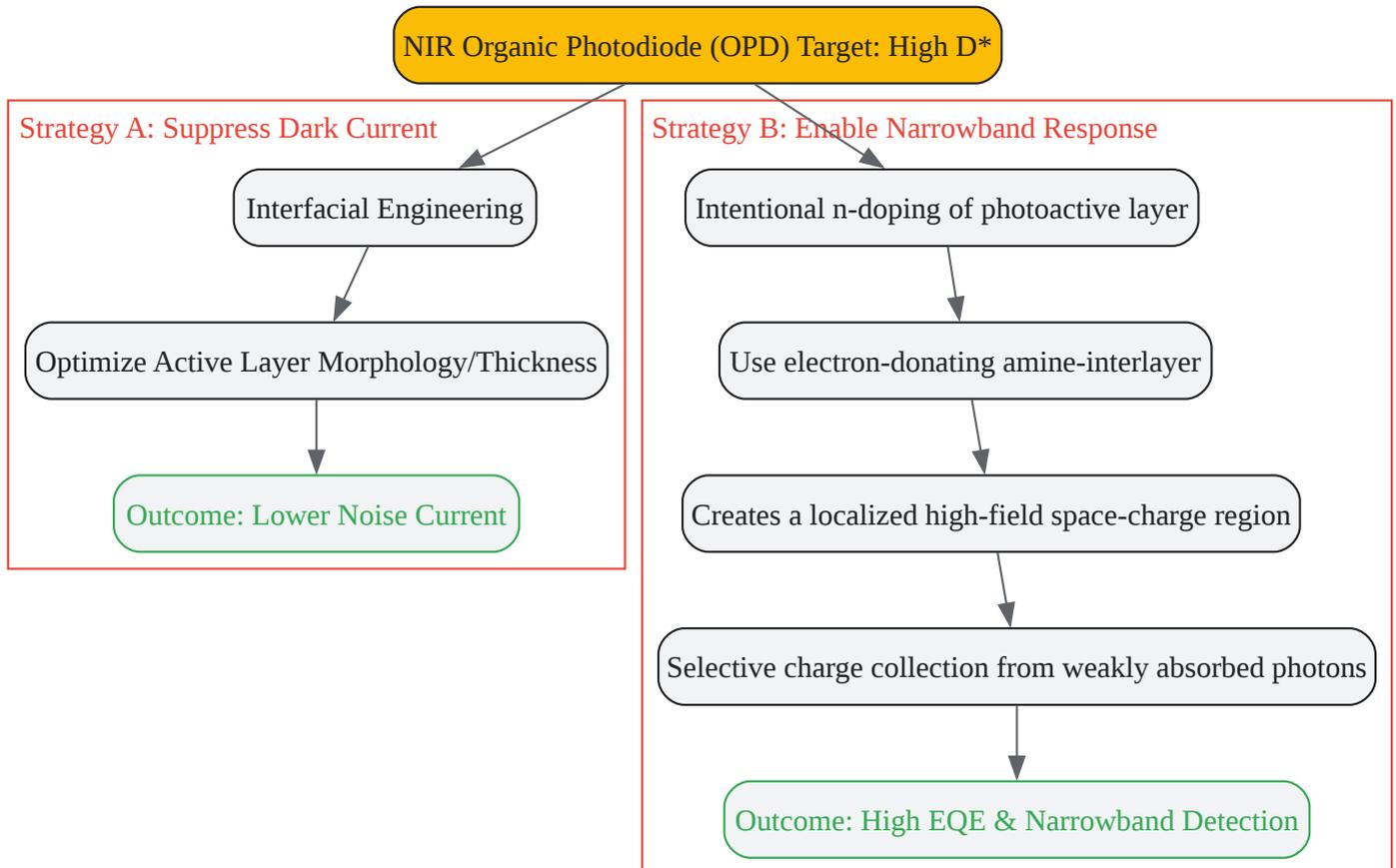
## Performance Metrics and Key Parameters

For researchers comparing NIR organic photodiodes, the table below summarizes the critical performance metrics as defined in recent scientific literature [1].

Metric	Definition & Formula	Impact on OPD Performance
<b>Responsivity (R)</b>	Ratio of photocurrent ( $I_{ph}$ ) to incident optical power ( $P_{in}$ ). Formula: $R = I_{ph}/P_{in}$	Higher value indicates more efficient photon-to-electron conversion [1].
<b>Specific Detectivity (D*)</b>	Measure of sensitivity to weak signals. Formula: $D^* = R/\sqrt{A \cdot BW}/i_{in,N}$	Higher value indicates better ability to detect low-light signals; crucial for imaging and sensing [1].
<b>Noise Equivalent Power (NEP)</b>	Input power for signal-to-noise ratio (SNR) of 1 in a 1 Hz bandwidth. Formula: $NEP = i_{in,N}/(R \cdot \sqrt{BW})$	Lower value indicates superior sensitivity and lower noise floor [1].
<b>Linear Dynamic Range (LDR)</b>	Range of light intensities with linear photocurrent response. Formula: $LDR = 20 \log(L_{max}/L_{min})$	Wider range is vital for high-quality imaging with a large grayscale range [1].
<b>External Quantum Efficiency (EQE)</b>	Percentage of incident photons converted to collected electrons.	Directly related to responsivity; higher EQE leads to higher responsivity [1] [2].

## Device Engineering for Enhanced Performance

Achieving superior performance involves strategic device engineering. The following diagram illustrates two key architectures for enhancing NIR OPDs.



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- **Strategy A: Suppressing Dark Current** is a fundamental approach to achieving high specific detectivity (D). This can be accomplished through careful **interfacial engineering** and optimization of the photoactive layer's thickness and morphology [3]. This strategy directly reduces the noise current ( $i_{in,N}$ ) in the D formula.
- **Strategy B: Enabling Narrowband Detection** is an advanced and innovative method for achieving spectral selectivity. A 2022 study in *Nature Communications* demonstrated that **intentional n-doping**

of a thick (500-600 nm) polymer:nonfullerene acceptor blend can create a narrowband photoresponse [2]. This approach uses an **electron-donating amine-interlayer** to induce n-doping, creating a strong local electric field near the anode. This setup ensures that only weakly absorbed photons (at wavelengths close to the blend's absorption onset) generate a collectable current. This method has achieved **EQEs of 20-30%** in the 900-1100 nm range with a narrow full-width-at-half-maximum (FWHM) of **≤50 nm** and high detectivities[cite:7].

## Future Research and Data Sources

For a publication-quality comparison guide, you will need to extract quantitative data from primary research articles. Promising material systems and recent trends include:

- **Material Systems:** Research focuses on **low-gap nonfullerene acceptors (NFAs)** and **polymeric donors** like **PCE10** blended with acceptors such as **COTIC-4F** (enabling response >1100 nm) [2]. Planar heterojunctions using materials like **tin phthalocyanine (SnPc)** are also being explored for broadband detection [4].
- **Trends:** The field is moving toward improving **mechanical flexibility** for wearable sensors, enabling **large-area and flexible optical imagers**, and developing **miniaturized spectrometers** by integrating wavelength-selective OPD pixels [1].

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## References

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